

Personal protective equipment for handling 4-[4-(4-pentylphenyl)phenyl]benzonitrile

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Compound of Interest

Compound Name: 4-[4-(4-pentylphenyl)phenyl]benzonitrile

Cat. No.: B1266686

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Essential Safety and Handling Guide for 4-[4-(4-pentylphenyl)phenyl]benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **4-[4-(4-pentylphenyl)phenyl]benzonitrile** (CAS No. 54211-46-0) in a laboratory setting. Adherence to these guidelines is paramount for ensuring personal safety and minimizing environmental impact.

I. Chemical Safety and Hazard Information

GHS Hazard Statements:

- Harmful if swallowed.[\[1\]](#)
- Harmful in contact with skin.[\[1\]](#)
- Harmful if inhaled.[\[1\]](#)
- May cause skin irritation.[\[1\]](#)
- May cause serious eye irritation.[\[1\]](#)

- May cause long-lasting harmful effects to aquatic life.[1]

Storage:

- Store in a cool, dry, well-ventilated area.[2]
- Keep container tightly sealed to prevent exposure to moisture and air.[2]
- Store away from incompatible materials such as strong oxidizing agents.[2]

II. Quantitative Data Summary

Property	Value	Source
Molecular Formula	C24H23N	[3]
Molecular Weight	325.4 g/mol	[3]
Appearance	Typically a solid	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Flash Point	Data not available	

III. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to create a barrier between the researcher and the chemical.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves. Double-gloving is recommended.	Protects against dermal absorption, which is a known hazard. [1]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Prevents eye contact with the powdered chemical, which can cause serious irritation. [1]
Body Protection	A lab coat worn over full-length clothing.	Minimizes skin contact with any potential spills or airborne particles.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If weighing or transferring powder outside of a hood, a NIOSH-approved N95 respirator is recommended.	Protects against inhalation of the powdered substance, a key route of exposure. [1]

IV. Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Have a designated waste container for **4-[4-(4-pentylphenyl)phenyl]benzonitrile** and contaminated materials readily accessible.

2. Handling and Use:

- When weighing the solid, perform the task in a fume hood or a designated area with localized exhaust ventilation to minimize dust generation.
- Use a spatula or other appropriate tool to transfer the chemical. Avoid creating dust clouds.
- If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- Keep the container of **4-[4-(4-pentylphenyl)phenyl]benzonitrile** closed when not in use.

3. Spill Cleanup:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation. A wet paper towel can be used to gently wipe the area after the bulk of the material is removed.
- Place all contaminated materials, including the spilled substance, paper towels, and any contaminated PPE, into a sealed, labeled hazardous waste container.
- For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

V. Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **4-[4-(4-pentylphenyl)phenyl]benzonitrile**, including unused chemical, contaminated gloves, weigh boats, and paper towels, must be collected in a designated hazardous waste container.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.

2. Waste Container Labeling:

- The hazardous waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: **"4-[4-(4-pentylphenyl)phenyl]benzonitrile"**.
- Include the hazard characteristics (e.g., "Toxic").

3. Storage of Waste:

- Keep the hazardous waste container securely sealed and store it in a designated satellite accumulation area.
- The storage area should be away from general laboratory traffic and incompatible materials.

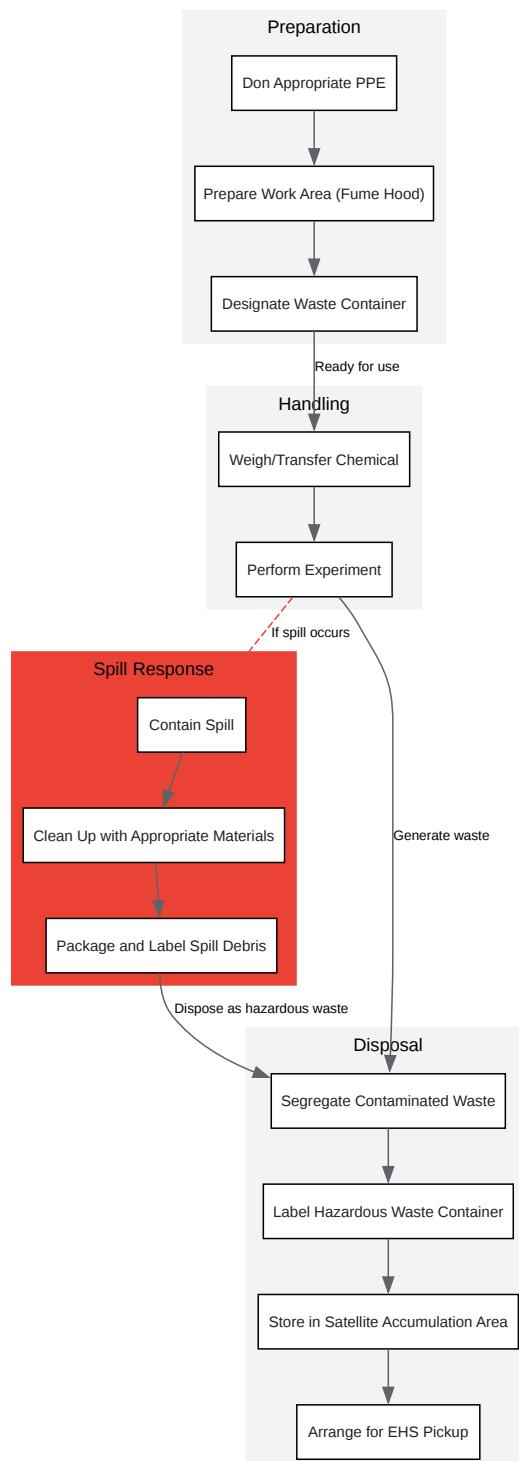
4. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

- Disposal will likely be through high-temperature incineration by a licensed hazardous waste management company.

VI. Workflow Diagram

Workflow for Handling 4-[4-(4-pentylphenyl)phenyl]benzonitrile

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References

- 1. 4-Cyano-4'-pentylbiphenyl | C18H19N | CID 92319 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 4-[4-(4-pentylphenyl)phenyl]benzonitrile (54211-46-0) for sale [vulcanchem.com]
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